

o-(1-Ethylhexyl)phenol structural characterization techniques

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Compound of Interest

Compound Name: *o-(1-Ethylhexyl)phenol*

Cat. No.: B100623

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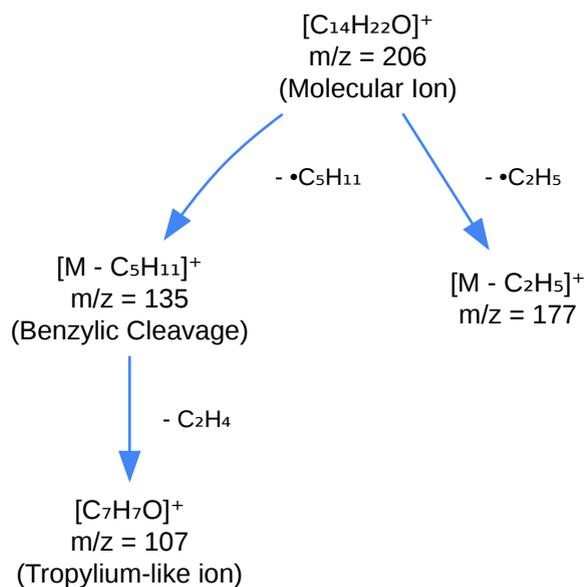
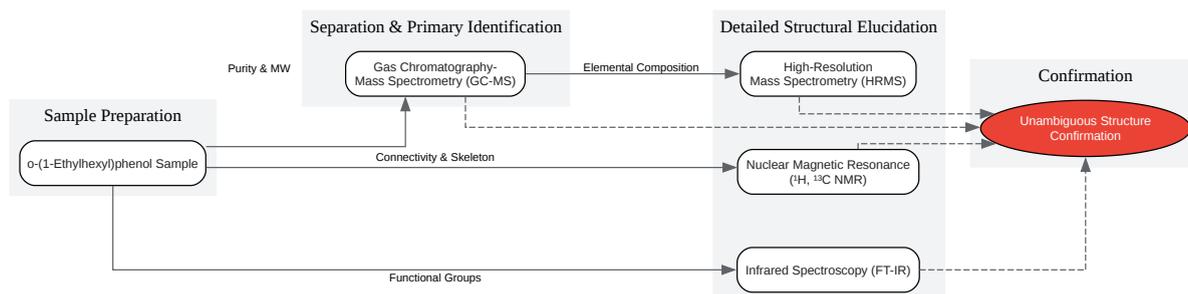
An In-Depth Technical Guide to the Structural Characterization of **o-(1-Ethylhexyl)phenol**

Introduction

o-(1-Ethylhexyl)phenol is an alkylphenol of significant interest in various industrial and research applications. As with any chemical entity, particularly those with potential biological activity or destined for use in regulated products, unambiguous structural confirmation is a critical prerequisite for further development and use. This guide provides a comprehensive overview of the core analytical techniques employed for the structural elucidation and characterization of **o-(1-Ethylhexyl)phenol**, tailored for researchers, scientists, and professionals in drug development and chemical analysis. The narrative emphasizes the synergistic interplay of spectroscopic and chromatographic methods to build a self-validating analytical workflow.

The Integrated Analytical Workflow

A robust characterization of **o-(1-Ethylhexyl)phenol** relies not on a single technique but on the convergence of data from multiple orthogonal methods. Each technique provides a unique piece of the structural puzzle, and their combination ensures a high degree of confidence in the final assignment. The typical workflow integrates chromatographic separation with spectroscopic identification.



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